

An In-depth Technical Guide to the Physical Properties of Ethyl Alcohol-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl alcohol-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Ethyl alcohol-d6** (also known as Ethanol-d6 or Hexadeuteroethanol). As a deuterated isotopologue of ethanol, this compound is a critical solvent and reagent in various scientific applications, most notably in Nuclear Magnetic Resonance (NMR) spectroscopy and as an internal standard in mass spectrometry-based analyses.^{[1][2][3]} Understanding its physical properties is essential for its proper use, storage, and for the accurate interpretation of experimental results.

Core Physical and Chemical Properties

Ethyl alcohol-d6 is a colorless, volatile liquid at room temperature.^{[1][4]} Its chemical formula is C₂D₆O, often represented as CD₃CD₂OD, indicating that all six hydrogen atoms in the ethanol molecule have been replaced with deuterium isotopes.^[1] This isotopic substitution results in a higher molecular weight compared to standard ethanol and influences its physical properties. It is soluble in water and miscible with common organic solvents.^[4]

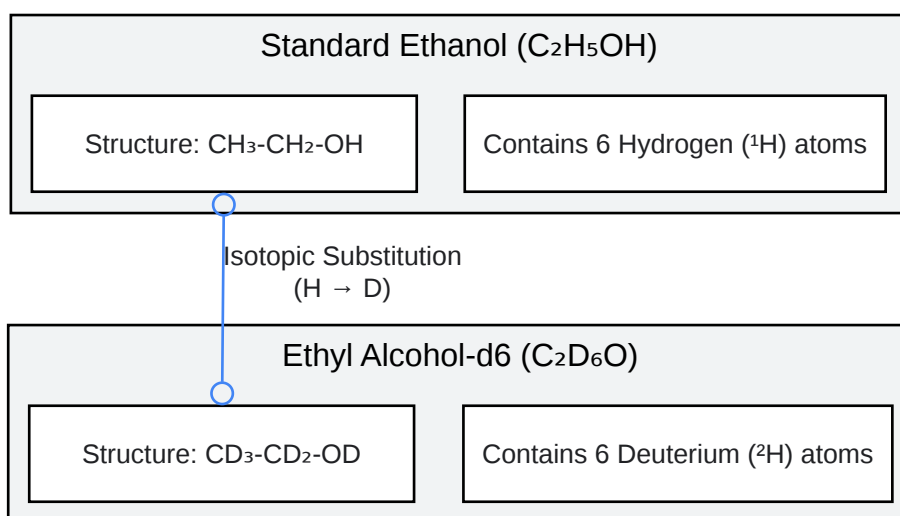
The following table summarizes the key quantitative physical data for **Ethyl alcohol-d6**, compiled from various sources. These values are crucial for experimental design, safety protocols, and analytical method development.

Property	Value	Notes	Citations
Chemical Formula	C ₂ D ₆ O (CD ₃ CD ₂ OD)	-	[1]
Molecular Weight	52.11 g/mol	-	
Appearance	Colorless, clear liquid	At room temperature	[4]
Density	0.892 g/mL	at 25 °C	[1]
Boiling Point	78 °C (351 K)	At standard atmospheric pressure	[1]
Melting Point	-130 °C	-	
Refractive Index (n _D ²⁰)	1.358	At 20 °C using the sodium D-line	
Flash Point	13 °C (55.4 °F)	Closed-cup method	
Solubility	Soluble in water	Miscible with most organic solvents	[4]

Mandatory Visualizations

Visual diagrams are provided below to illustrate logical relationships and a typical experimental workflow relevant to the characterization of **Ethyl alcohol-d6**.

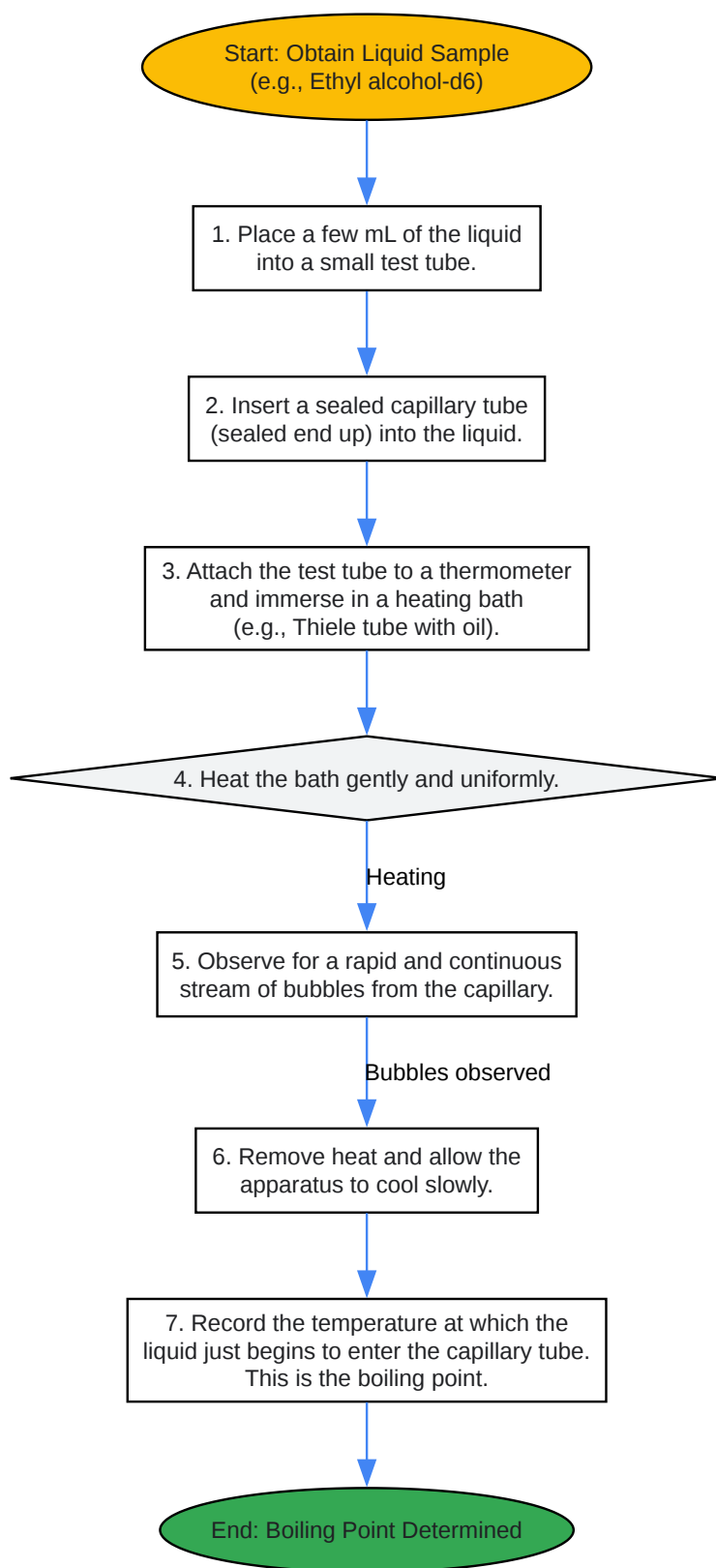
This diagram illustrates the structural relationship between standard ethanol and its deuterated isotopologue, **Ethyl alcohol-d6**, highlighting the substitution of hydrogen (H) with deuterium (D).



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Diagram 1: Isotopic relationship between Ethanol and **Ethyl alcohol-d6**.

The following workflow outlines a generalized procedure for the determination of a liquid's boiling point using the capillary method, a common technique in organic chemistry labs.



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Diagram 2: Generalized workflow for boiling point determination.

Experimental Protocols

The physical properties listed in the table are determined by standard laboratory procedures. Below are detailed methodologies for key experiments.

This method is suitable for small quantities of liquid and is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.^[5]

- Apparatus: Thiele tube or a beaker for an oil bath, thermometer (-10 to 110 °C), small test tube (fusion tube), a capillary tube (sealed at one end), heating source (e.g., Bunsen burner or hot plate), and liquid paraffin or other suitable heating oil.^{[5][6]}
- Procedure:
 - Fill the test tube with 2-3 mL of the liquid sample (**Ethyl alcohol-d6**).
 - Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the liquid.^[7]
 - Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
 - Clamp the assembly in a heating bath (Thiele tube) so that the heat-transfer liquid is above the level of the sample but below the opening of the test tube.^[5]
 - Begin heating the bath gently. As the temperature rises, air trapped in the capillary tube will expand and slowly exit as bubbles.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates the liquid's vapor has displaced all the air.
 - Remove the heat source and allow the bath to cool slowly while stirring.
 - The boiling point is the temperature recorded at the exact moment the stream of bubbles stops and the liquid is drawn back into the capillary tube.^[5]

Density is determined by measuring the mass of a known volume of the liquid at a specific temperature.^[8]

- Apparatus: A pycnometer (a glass flask with a precise, known volume), an analytical balance, a constant temperature water bath, and a thermometer.
- Procedure:
 - Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_{empty}).
 - Fill the pycnometer with the liquid sample (**Ethyl alcohol-d6**), ensuring no air bubbles are present.
 - Place the filled pycnometer in a constant temperature bath (e.g., 25.0 °C) until it reaches thermal equilibrium.^[8]
 - Carefully adjust the liquid volume to the pycnometer's calibration mark, removing any excess liquid.
 - Remove the pycnometer from the bath, wipe it dry, and weigh it again (m_{full}).
 - The mass of the liquid is calculated as ($m_{\text{liquid}} = m_{\text{full}} - m_{\text{empty}}$).
 - The density (ρ) is calculated by dividing the mass of the liquid by the known volume of the pycnometer (V_{pyc}): $\rho = m_{\text{liquid}} / V_{\text{pyc}}$.

The refractive index is a measure of how light propagates through a substance and is a characteristic property. The Abbe refractometer is a common instrument for this measurement.^{[9][10]}

- Apparatus: An Abbe refractometer, a constant temperature water circulator, a light source (typically a sodium lamp or filtered white light), and a dropper.
- Procedure:
 - Calibrate the refractometer using a standard substance with a known refractive index, such as distilled water.^[9]

- Ensure the prisms of the refractometer are clean and dry.
- Using a dropper, place 2-3 drops of the liquid sample (**Ethyl alcohol-d6**) onto the surface of the measuring prism.[\[11\]](#)
- Gently close the illuminating prism to spread the liquid into a thin, uniform layer.
- Circulate water from the constant temperature bath (set to 20.0 °C) through the prism jackets to maintain a stable temperature.
- While looking through the eyepiece, adjust the light source and mirror to achieve optimal illumination.
- Rotate the coarse adjustment knob until the light and dark fields become visible in the eyepiece.
- Turn the compensator dial to eliminate any color fringes and sharpen the borderline between the light and dark fields.[\[11\]](#)
- Use the fine adjustment knob to align the borderline precisely with the crosshairs in the eyepiece.
- Read the refractive index value directly from the instrument's scale.[\[9\]](#)

For substances that are solid at room temperature, this method determines the temperature range over which the solid melts to a liquid. For **Ethyl alcohol-d6**, which has a very low melting point, a specialized low-temperature apparatus is required. The general principle is outlined by standards like ASTM E324.[\[12\]](#)[\[13\]](#)

- Apparatus: Melting point apparatus with a cooling capability, sealed capillary tubes, and a low-temperature thermometer or calibrated digital probe.
- Procedure:
 - A small amount of the solidified sample is introduced into a capillary tube.
 - The tube is placed in the heating/cooling block of the melting point apparatus.

- The sample is cooled until completely frozen.
- The temperature is then raised slowly and controllably (e.g., 1 °C per minute) near the expected melting point.[14]
- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[14] For pure substances, this range is typically very narrow.[15]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Ethyl Alcohol-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042895#ethyl-alcohol-d6-physical-properties]

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